

A Comprehensive Technical Guide to the Safe Handling of 6-Bromooxindole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromooxindole

Cat. No.: B126910

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **6-bromooxindole**, a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

6-Bromooxindole is classified as a hazardous substance.^[1] It is crucial to understand its potential hazards before handling. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- Causes skin irritation.^[2]
- Causes serious eye irritation.^[3]
- May cause respiratory irritation.^{[2][3]}

Signal Word: Warning^{[2][3]}

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **6-bromooxindole** is fundamental for its safe handling and storage.

Property	Value	Reference
CAS Number	99365-40-9	[4]
Molecular Formula	C ₈ H ₆ BrNO	[4]
Molecular Weight	212.04 g/mol	
Appearance	White to orange to tan crystalline powder	[1]
Melting Point	217-221 °C	
Solubility	Does not mix well with water	[1]
Storage Temperature	2-8°C	

Toxicological Information

While specific acute toxicity data such as LD50 values for **6-bromooxindole** are not readily available in the provided search results, the compound is known to be an irritant.[1][3] It is essential to handle this chemical with the assumption that it may have harmful toxicological effects.

- Inhalation: May cause respiratory irritation.[2][3] In some individuals, this can lead to further lung damage.[1] Asthma-like symptoms may persist for an extended period after exposure ceases.[1]
- Skin Contact: Causes skin irritation.[2] While not considered to have harmful health effects from skin contact alone, the substance can cause skin inflammation in some individuals.[1] Pre-existing dermatitis may be exacerbated.[1] Entry into the bloodstream through cuts or abrasions may lead to systemic injury.[1]
- Eye Contact: Causes serious eye irritation and potential damage.[1][3]
- Ingestion: The material has not been classified as "harmful by ingestion" due to a lack of conclusive evidence.[1] However, ingestion should always be avoided.

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when working with **6-bromooxindole**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.

PPE	Specification	Reference
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles.	[2]
Hand Protection	Handle with gloves. Inspect gloves prior to use and use proper glove removal technique. Dispose of contaminated gloves after use.	
Skin and Body Protection	Wear a complete suit protecting against chemicals and appropriate protective clothing to prevent skin exposure.	[2]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).	[2]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)

General Handling Precautions

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[6\]](#)
- Avoid formation of dust and aerosols.
- Keep containers securely sealed when not in use.[\[5\]](#)
- Avoid physical damage to containers.[\[5\]](#)

Storage and Incompatibility

Proper storage is crucial to maintain the stability and integrity of **6-bromooxindole** and to prevent hazardous reactions.

- Storage Conditions: Store in a well-ventilated place and keep the container tightly closed.[\[2\]](#)
[\[3\]](#) The recommended storage temperature is between 2-8°C. Store locked up.[\[6\]](#)
- Incompatible Materials: Avoid contact with oxidizing agents.[\[1\]](#) Reaction with oxidizing agents such as nitrates, oxidizing acids, and chlorine bleaches may result in ignition.[\[1\]](#)

Accidental Release Measures

In the event of a spill, immediate and appropriate action must be taken to prevent exposure and environmental contamination.

Minor Spills

- Clean up all spills immediately.[1][5]
- Avoid breathing dust and contact with skin and eyes.[1]
- Wear impervious gloves and safety glasses.[5]
- Use dry clean-up procedures and avoid generating dust.[5]
- Vacuum or sweep up the material and place it in a clean, dry, sealable, and labeled container for disposal.[5] Do not use air hoses for cleaning.[5]

Major Spills

- Alert emergency responders and inform them of the location and nature of the hazard.[1][5]
- Clear the area of all personnel and move upwind.[5]
- Control personal contact with the substance by using appropriate protective equipment, including a dust respirator.[5]
- Prevent the spillage from entering drains, sewers, or water courses.[5]
- Contain and recover the product wherever possible.[5]

First Aid Measures

Immediate first aid is critical in case of exposure.

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. [3] Seek medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2][3] Remove all contaminated clothing and shoes.[3] If skin irritation occurs, get medical advice/attention.[3]
- Eye Contact: Rinse cautiously with water for several minutes.[2][3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3] Seek immediate medical

attention.[3]

- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.[3]

Fire-Fighting Measures

While not considered a significant fire risk, containers may burn.[5]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen bromide.[1][2] May emit poisonous and corrosive fumes.[1]
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

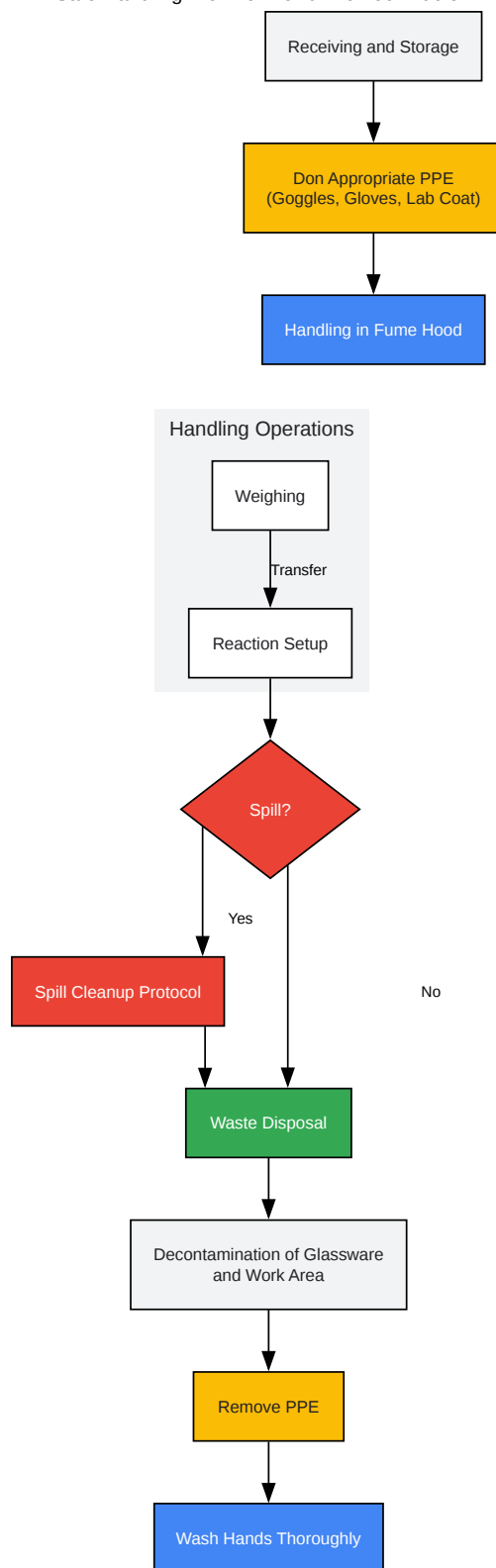
Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[1] Dispose of contents and container to an approved waste disposal plant.[2][3]

Experimental Workflow and Logic Diagrams

The following diagram illustrates a safe handling workflow for **6-bromooxindole**.

Safe Handling Workflow for 6-Bromooxindole

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **6-bromooxindole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. H56012.06 [thermofisher.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 6-Bromooxindole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126910#safety-and-handling-precautions-for-6-bromooxindole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com